

Challenges in the handling and storage of 2-Bromo-5-nitrobenzotrifluoride

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Compound of Interest

Compound Name: **2-Bromo-5-nitrobenzotrifluoride**

Cat. No.: **B1266209**

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Technical Support Center: 2-Bromo-5-nitrobenzotrifluoride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the challenges associated with the handling and storage of **2-Bromo-5-nitrobenzotrifluoride**.

Frequently Asked Questions (FAQs)

Q1: What is **2-Bromo-5-nitrobenzotrifluoride** and what are its primary applications?

2-Bromo-5-nitrobenzotrifluoride is a yellow crystalline solid used as a key intermediate in organic synthesis.^[1] Its reactive bromine and nitro groups make it a valuable building block for creating complex molecules.^[2] It is particularly important in the pharmaceutical industry as a starting material for the development of new drugs.^{[2][3]} It is also utilized in material science for preparing new polymers and materials with enhanced stability and performance due to its trifluoromethyl group.^{[2][4]}

Q2: What are the main safety hazards associated with **2-Bromo-5-nitrobenzotrifluoride**?

This chemical is considered hazardous and is associated with the following classifications^{[4][5]}
^[6]:

- Acute oral, dermal, and inhalation toxicity (Category 4).^{[5][6]}

- Causes skin irritation (Category 2).[5][6]
- Causes serious eye irritation (Category 2).[5][6]
- May cause respiratory irritation (Specific target organ toxicity - single exposure, Category 3). [5]

Always consult the Safety Data Sheet (SDS) before handling this compound and wear appropriate Personal Protective Equipment (PPE), including gloves, safety goggles, and a lab coat.[5] Work in a well-ventilated area or a fume hood is essential.[5]

Q3: What are the recommended storage conditions for **2-Bromo-5-nitrobenzotrifluoride**?

To ensure the stability and purity of **2-Bromo-5-nitrobenzotrifluoride**, it should be stored under the following conditions:

- Temperature: Room temperature.[6]
- Atmosphere: In a tightly sealed container in a dry and well-ventilated place.[5][7]
- Light: Protect from light to prevent potential photodegradation.[8][9]
- Incompatibilities: Keep away from strong oxidizing agents.[5]

Troubleshooting Guide

Problem	Possible Cause(s)	Suggested Solution(s)
Discoloration (darkening of the yellow crystals)	<ul style="list-style-type: none">- Exposure to light, leading to photodegradation.- Presence of impurities from synthesis.- Reaction with atmospheric oxygen over time.	<ul style="list-style-type: none">- Store the compound in an amber or opaque container in a dark place.- Repurify the compound by recrystallization if purity is critical.- Ensure the container is tightly sealed and consider flushing with an inert gas like nitrogen or argon before long-term storage.
Caking or Clumping of the Solid	<ul style="list-style-type: none">- Absorption of moisture from the atmosphere (hygroscopicity).	<ul style="list-style-type: none">- Store the compound in a desiccator, especially in humid environments.- If clumping occurs, gently break up the solid in a dry, inert atmosphere (e.g., a glove box) before use.- Dry the material under vacuum if moisture contamination is suspected and the compound is thermally stable.
Inconsistent Experimental Results	<ul style="list-style-type: none">- Degradation of the compound due to improper storage.- Presence of unreacted starting materials or byproducts from synthesis.- Incompatibility with reaction conditions (e.g., presence of strong oxidizing agents).	<ul style="list-style-type: none">- Verify the purity of the compound using analytical techniques such as NMR or GC-MS before use.- Review the storage conditions to ensure they are optimal.- Ensure all reactants and solvents are compatible with 2-Bromo-5-nitrobenzotrifluoride.
Low Solubility in a Recommended Solvent	<ul style="list-style-type: none">- The compound may have absorbed moisture, affecting its solubility characteristics.- The solvent quality may be poor or contain impurities.	<ul style="list-style-type: none">- Ensure the compound is dry before attempting to dissolve it.- Use a fresh, high-purity solvent.

Data Presentation

Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	367-67-9	[1][10][11][12]
Molecular Formula	C7H3BrF3NO2	[1][10][11][12]
Molecular Weight	270.00 g/mol	[1][12][13]
Appearance	Light yellow crystalline solid	[5][6]
Melting Point	41-44 °C	[1][6][10][14]
Boiling Point	87-88 °C at 3 mmHg	[1][6][10][14]
Flash Point	>110 °C (>230 °F)	[1][5][10]
Solubility	Soluble in methanol	[6][10]

Storage and Safety Data

Parameter	Recommendation	Source(s)
Storage Temperature	Room Temperature	[6][10]
Storage Conditions	Sealed in a dry, well-ventilated place	[5][7]
Incompatible Materials	Strong oxidizing agents	[5]
Personal Protective Equipment	Eyeshields, gloves, lab coat, N95 respirator (US)	[1][5]

Experimental Protocols

Protocol 1: Safe Handling and Weighing of 2-Bromo-5-nitrobenzotrifluoride

- Preparation: Before handling, ensure you have read and understood the Safety Data Sheet (SDS). Work in a well-ventilated chemical fume hood.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat.
- Dispensing:
 - Allow the container to reach room temperature before opening to prevent moisture condensation.
 - Carefully open the container. Avoid creating dust.
 - Use a clean, dry spatula to transfer the desired amount of the solid to a weighing vessel.
- Weighing:
 - Tare the balance with the weighing vessel.
 - Carefully add the solid to the vessel until the desired mass is reached.
 - If any solid is spilled, clean it up immediately following proper procedures.
- Post-Handling:
 - Tightly seal the container of **2-Bromo-5-nitrobenzotrifluoride**.
 - Clean the spatula and any other equipment used.
 - Dispose of any contaminated materials (e.g., weighing paper, gloves) in the appropriate chemical waste container.
 - Wash hands thoroughly after handling.

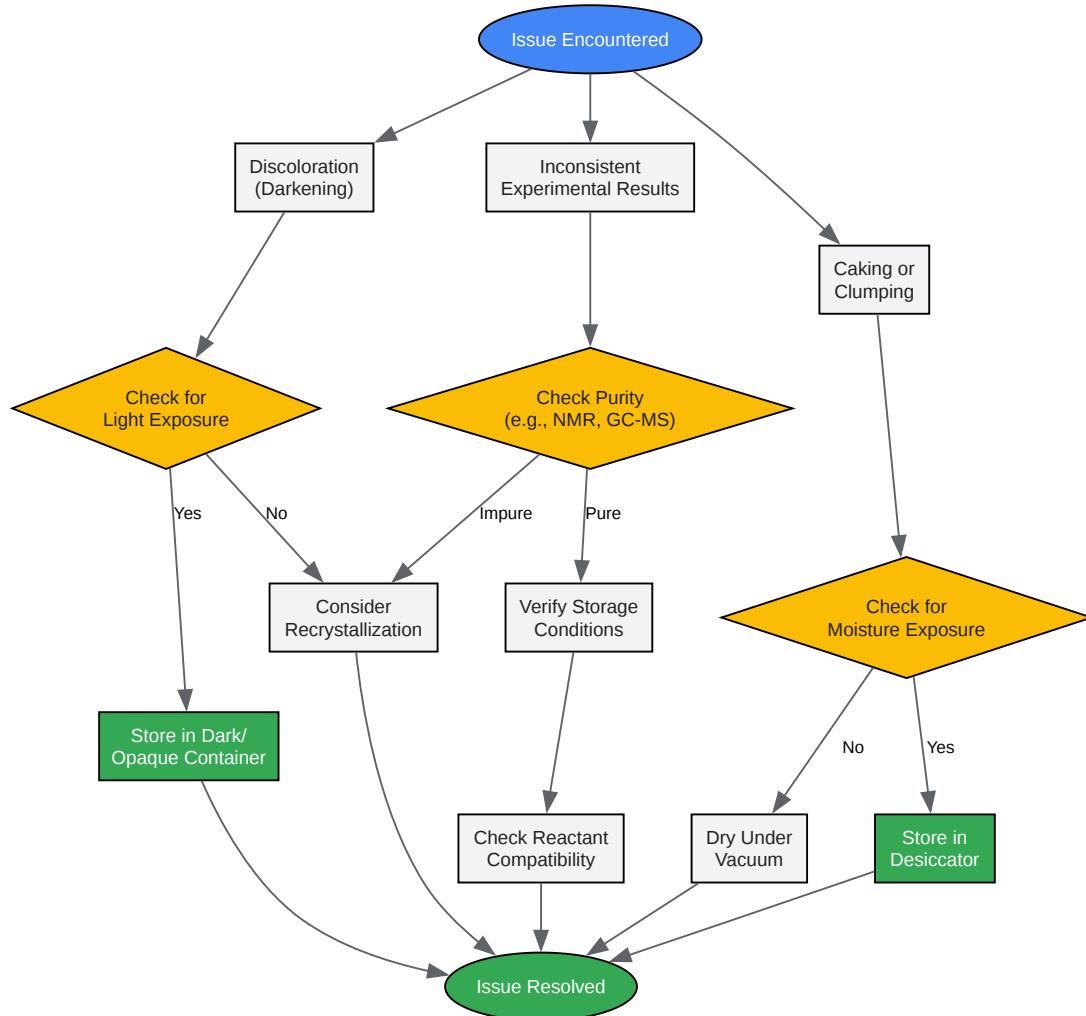
Protocol 2: General Procedure for Dissolution in an Organic Solvent

- Solvent Selection: Based on experimental requirements and solubility data, select an appropriate dry, high-purity solvent (e.g., methanol).
- Glassware: Ensure all glassware is clean and dry.
- Procedure:

- To a flask containing a magnetic stir bar, add the desired volume of the solvent.
- Begin stirring the solvent.
- Slowly add the pre-weighed **2-Bromo-5-nitrobenzotrifluoride** to the stirring solvent.
- Continue stirring until the solid is completely dissolved. Gentle heating may be applied if necessary, but be mindful of the solvent's boiling point and the compound's stability.
- Once dissolved, the solution is ready for use in the subsequent reaction.

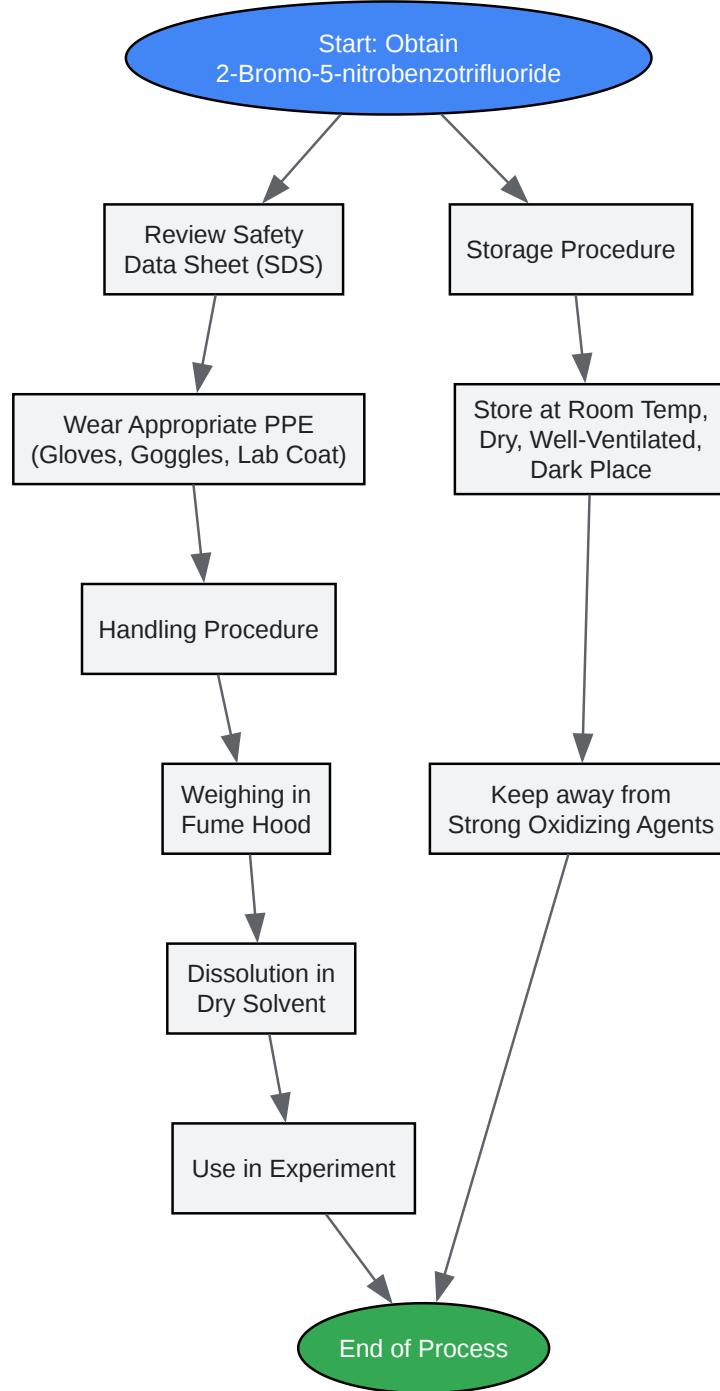
Visualizations

Troubleshooting Workflow for 2-Bromo-5-nitrobenzotrifluoride Issues

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Caption: Troubleshooting workflow for common issues.

Safe Handling and Storage Logic for 2-Bromo-5-nitrobenzotrifluoride

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Caption: Logic for safe handling and storage.

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